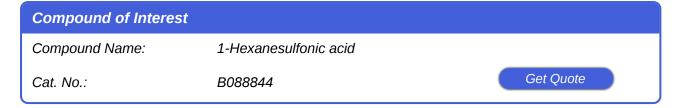


1-Hexanesulfonic acid molecular weight and chemical formula

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An In-depth Technical Guide to 1-Hexanesulfonic Acid

This technical guide provides comprehensive information on the molecular weight, chemical formula, and application of **1-Hexanesulfonic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

1-Hexanesulfonic acid is an organosulfur compound widely utilized as an ion-pairing agent in High-Performance Liquid Chromatography (HPLC). Its properties are fundamental to its function in chromatographic separations.

Quantitative Data Summary

The key quantitative properties of **1-Hexanesulfonic acid** and its commonly used sodium salt are summarized in the table below for easy reference and comparison.



Property	1-Hexanesulfonic Acid	1-Hexanesulfonic Acid Sodium Salt
Chemical Formula	C ₆ H ₁₄ O ₃ S[1][2]	C ₆ H ₁₃ NaO ₃ S[3][4][5][6]
Molecular Weight	166.24 g/mol [1][2]	188.22 g/mol [3][5][6]
Synonyms	Hexane-1-sulfonic acid[1][2]	Sodium 1-hexanesulfonate[7]
CAS Number	13595-73-8[1][2]	2832-45-3[6][7]

Application in Ion-Pair Reversed-Phase HPLC

1-Hexanesulfonic acid is a crucial reagent in ion-pair reversed-phase HPLC, a technique used to separate ionic and highly polar analytes on a non-polar stationary phase. The underlying principle involves the formation of a neutral ion pair between the charged analyte and the 1-hexanesulfonate ion, which can then be retained and separated by the reversed-phase column.

Experimental Protocol: Separation of Aromatic Amines

This section details a representative experimental protocol for the use of **1-Hexanesulfonic acid** in the HPLC separation of aromatic amine isomers.

Objective: To achieve isocratic separation of aromatic amine isomers using ion-pair reversed-phase HPLC with UV detection.

Materials and Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 5 μm particle size, 250 mm x 4.6 mm ID)
- 1-Hexanesulfonic acid sodium salt
- Phosphate buffer components (e.g., sodium dihydrogen phosphate)
- Methanol (HPLC grade)



- Water (HPLC grade)
- pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

Methodology:

- · Mobile Phase Preparation:
 - Prepare a 20 mM phosphate buffer solution.
 - Dissolve an appropriate amount of 1-Hexanesulfonic acid sodium salt in the buffer to achieve a final concentration of 5 mM.
 - Adjust the pH of the solution to 2.5 using phosphoric acid.
 - The final mobile phase is a mixture of the aqueous buffer containing the ion-pairing agent and methanol, typically in a 65:35 (v/v) ratio.
 - Filter the mobile phase through a 0.45 μm filter and degas prior to use.
- Chromatographic Conditions:
 - Column: C18, 5 μm, 250 mm x 4.6 mm ID
 - Mobile Phase: 65:35 (v/v) mixture of 20 mM phosphate buffer (pH 2.5) with 5 mM 1-Hexanesulfonic acid sodium salt and methanol.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Detection Wavelength: 220 nm



Injection Volume: 20 μL

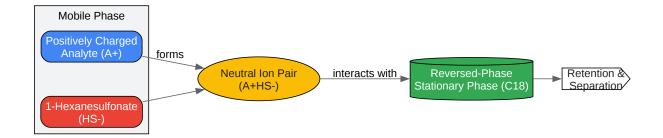
Procedure:

- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Prepare standard solutions of the aromatic amine isomers in a suitable solvent (e.g., methanol).
- Inject the standard and sample solutions into the HPLC system.
- Record the chromatograms and determine the retention times of the analytes.

Visualizations

Logical Relationship of Ion-Pair Chromatography

The following diagram illustrates the fundamental principle of ion-pair chromatography using **1- Hexanesulfonic acid**.



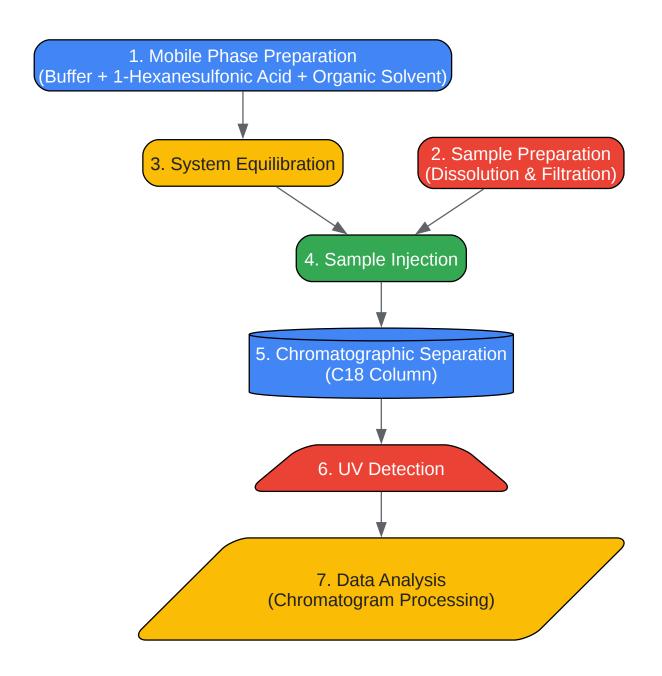
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Caption: Principle of Ion-Pair Formation and Retention.

Experimental Workflow for HPLC Analysis



This diagram outlines the sequential steps involved in a typical HPLC experiment utilizing **1- Hexanesulfonic acid**.



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